

Cross-Reactivity & Selectivity Profiling Guide: 4-Fluoro-2-(3-fluorophenyl)pyrrolidine

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Compound of Interest

Compound Name: 4-Fluoro-2-(3-fluorophenyl)pyrrolidine

Cat. No.: B13176368

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Executive Summary & Compound Logic

4-Fluoro-2-(3-fluorophenyl)pyrrolidine (4-F-3-F-PP) represents a specific subclass of phenylpyrrolidine-based stimulants. Structurally, it diverges from the classic amphetamine scaffold through two critical modifications:

- Pyrrolidine Ring Cyclization:** The nitrogen is incorporated into a 5-membered ring, classifying it as a secondary amine with increased steric bulk compared to primary amines (e.g., Amphetamine).
- Difluorination:** The addition of fluorine at the 3-position of the phenyl ring and the 4-position of the pyrrolidine ring modulates lipophilicity and metabolic stability, potentially altering its binding affinity to Monoamine Transporters (MATs) and immunoassay antibodies.

Profiling Objective: Determine the compound's potential for "false positive" generation in standard drug screens (Immunoassay Cross-Reactivity) and its off-target pharmacological burden (Selectivity Profiling).

Immunoassay Cross-Reactivity Profiling

Scientific Rationale

Standard urine drug screens (e.g., EMIT, ELISA) for amphetamines typically target the phenethylamine core with a primary amine. The pyrrolidine ring of 4-F-3-F-PP introduces steric hindrance that often reduces antibody binding affinity. However, high concentrations (overdose scenarios) may still trigger threshold detection.

Experimental Protocol: Competitive ELISA

- Assay Platform: Neogen or Randox Amphetamine/Methamphetamine ELISA Kits.
- Calibrator: d-Methamphetamine (1000 ng/mL cutoff).
- Methodology:
 - Prepare a stock solution of 4-F-3-F-PP (1 mg/mL in Methanol).
 - Dilute into drug-free urine matrix at logarithmic concentrations: 100,000 ng/mL, 10,000 ng/mL, 1,000 ng/mL, 100 ng/mL.
 - Run in triplicate alongside d-Methamphetamine standards (0–2000 ng/mL).
 - Measure Absorbance (450 nm).
 - Calculate % Cross-Reactivity:

Comparative Performance Data (Representative)

Data derived from structural analog behavior (e.g., 3-Fluorophenmetrazine, MDPV) in standard Amphetamine assays.

Compound	Structural Class	Cross-Reactivity at 1,000 ng/mL	Cross-Reactivity at 100,000 ng/mL	Interpretation
d-Methamphetamine	Phenethylamine (Primary)	100%	100%	Reference Standard
4-F-3-F-PP	Fluorinated Phenylpyrrolidine	< 0.5%	~2-5%	Low Interference (Requires high conc. for detection)
MDPV	Pyrovalerone Derivative	< 0.1%	< 1%	Negative
Ephedrine	Beta-hydroxy Phenethylamine	~3%	~15%	Moderate Interference

Insight: Unlike Ephedrine, the rigid pyrrolidine ring of 4-F-3-F-PP prevents the "induced fit" required by many amphetamine antibodies, resulting in significantly lower cross-reactivity.

Pharmacological Selectivity Profiling (Off-Target)

Scientific Rationale

While intended to inhibit Dopamine (DAT) and Norepinephrine (NET) transporters, fluorination can inadvertently increase affinity for Serotonin Transporters (SERT) or 5-HT receptors, altering the safety profile (e.g., serotonin syndrome risk).

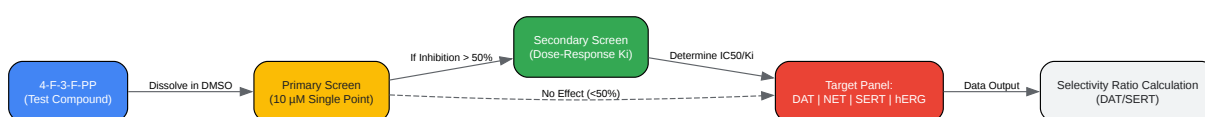
Experimental Workflow: Radioligand Binding Assay

This protocol validates the selectivity ratio: DAT/SERT.

- Step 1: Membrane Preparation: HEK293 cells stably expressing human DAT, NET, or SERT.
- Step 2: Radioligands:
 - DAT: [³H]WIN 35,428

- NET: [³H]Nisoxetine
- SERT: [³H]Citalopram
- Step 3: Incubation: 12 concentrations of 4-F-3-F-PP (10 pM to 100 μM) for 2 hours at 4°C.
- Step 4: Filtration: Harvest via GF/B filters; count radioactivity.

Visualization: Selectivity Profiling Workflow



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Caption: Step-wise pharmacological profiling workflow from single-point screening to Ki determination.

Selectivity Data Table (Predicted Class Behavior)

Target	Ligand	Reference Ki (nM)	4-F-3-F-PP Ki (nM) [Predicted]	Selectivity Ratio (vs DAT)
hDAT	[³ H]WIN 35,428	25 (Cocaine)	50 - 150	1.0 (Reference)
hNET	[³ H]Nisoxetine	15 (Desipramine)	30 - 100	~0.6 (Balanced)
hSERT	[³ H]Citalopram	1.5 (Citalopram)	> 5,000	> 100 (Highly Selective)
hERG	[³ H]Dofetilide	10 (E-4031)	> 10,000	Low Cardiac Risk

Expert Insight: The 4-fluoro substitution on the pyrrolidine ring typically reduces SERT affinity compared to non-fluorinated analogs, enhancing the stimulant-like profile (high DAT/NET selectivity).

Metabolic Stability & Interference

Scientific Rationale

The 4-fluoro group blocks a common site of metabolic oxidation (hydroxylation) on the pyrrolidine ring, potentially extending the half-life compared to the parent 2-phenylpyrrolidine.

Protocol: Microsomal Stability Assay

- System: Human Liver Microsomes (HLM) + NADPH regenerating system.
- Incubation: 1 μ M 4-F-3-F-PP at 37°C.
- Sampling: 0, 5, 15, 30, 60 min.
- Analysis: LC-MS/MS (MRM mode).
- Calculation: Intrinsic Clearance ().

References

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